

Introduction: The Regulatory Imperative for Nitrosamine Impurity Assessment

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Compound of Interest

Compound Name: 2-[methyl(nitroso)amino]propan-1-ol

CAS No.: 121861-55-0

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N-nitrosamines are a class of chemical compounds that have garnered significant attention from regulatory bodies and the pharmaceutical industry. Classified as a "cohort of concern," many nitrosamines are potent mutagenic carcinogens in animal studies, necessitating rigorous safety assessments when they are identified as impurities in drug substances or products.^{[1][2]} The compound **2-[methyl(nitroso)amino]propan-1-ol** is the N-nitroso derivative of 2-amino-2-methyl-1-propanol (AMP), a common buffer and pharmaceutical excipient.^{[3][4][5][6][7][8][9][10][11][12][13]} As a Nitrosamine Drug Substance-Related Impurity (NDSRI), its potential genotoxicity must be thoroughly evaluated.

International Council for Harmonisation (ICH) guideline M7(R2) provides a framework for assessing and controlling DNA reactive impurities.^[14] For nitrosamines, a standard battery of in vitro genotoxicity tests is required to determine their mutagenic potential. This guide provides detailed, field-proven protocols for two cornerstone assays: the Enhanced Bacterial Reverse Mutation (Ames) Test and the In Vitro Mammalian Cell Micronucleus Test. These assays, when conducted with the appropriate scientific rigor, provide the foundational data for a comprehensive risk assessment.

The Linchpin of Nitrosamine Genotoxicity: Metabolic Activation

A fundamental principle underpinning nitrosamine toxicology is that most are not directly genotoxic. Their mutagenic activity is contingent upon metabolic activation into reactive electrophilic species.^{[2][15][16]} This bioactivation is primarily catalyzed by the Cytochrome P450 (CYP) family of enzymes in the liver.

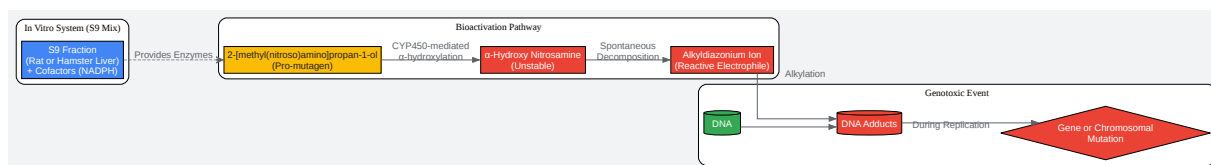
Mechanism of Action: The process begins with an α -hydroxylation of the carbon atom adjacent to the N-nitroso group. This creates an unstable α -hydroxy-nitrosamine intermediate that spontaneously decomposes, ultimately yielding a highly reactive alkyldiazonium ion. This ion is a powerful alkylating agent that can covalently bind to nucleophilic sites on DNA bases, forming DNA adducts that, if not repaired, can lead to mutations during DNA replication.^{[2][17]}

For in vitro assays, this critical metabolic step is mimicked by incorporating an exogenous metabolic activation system, typically a post-mitochondrial supernatant fraction (S9) derived from liver homogenates.^[18]

Causality Behind S9 Selection: The choice of S9 is not trivial and has a profound impact on assay sensitivity for nitrosamines.

- **Species:** While rat liver S9 is standard for many genotoxicity assays, hamster liver S9 has consistently demonstrated greater efficacy in bioactivating a wide range of nitrosamines, leading to more robust and sensitive detection of their mutagenic potential.^{[14][19][20]}
- **Concentration:** Standard protocols often use 10% S9 in the final mix. However, for nitrosamines, regulatory guidance now recommends using a higher concentration, specifically 30%, to maximize enzymatic activity and enhance the detection of weakly mutagenic compounds.^{[18][21]}

Therefore, a robust testing strategy for **2-[methyl(nitroso)amino]propan-1-ol** must include parallel assessments with both induced rat and hamster liver S9 at a 30% concentration.



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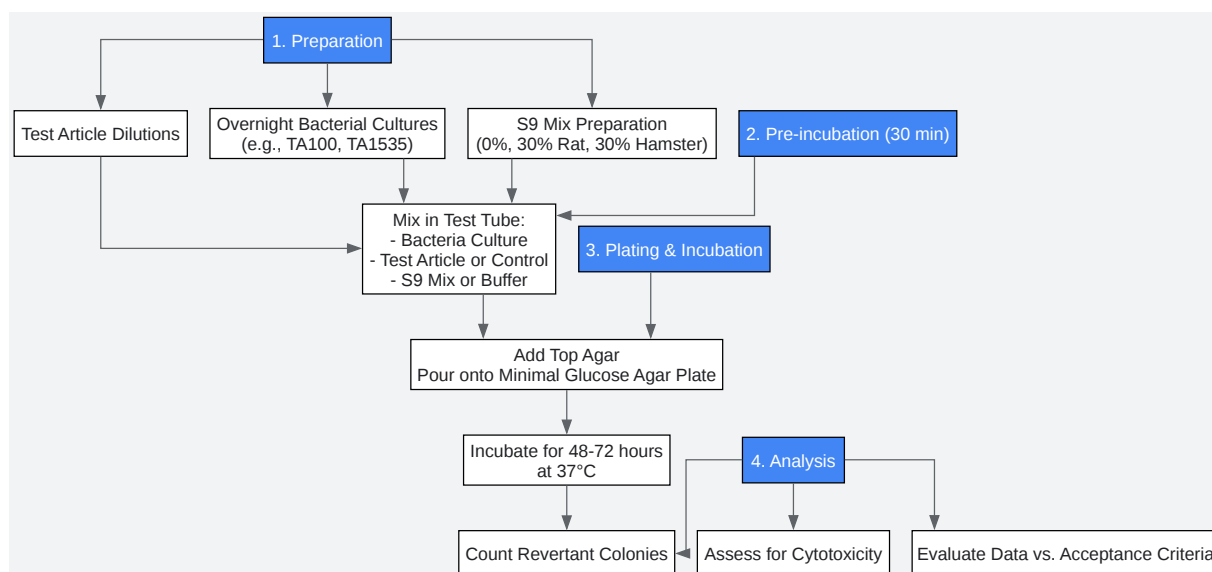
Figure 1: Metabolic activation of a nitrosamine to a DNA-reactive species.

Protocol 1: Enhanced Bacterial Reverse Mutation (Ames) Test

This protocol is designed in accordance with OECD Test Guideline 471 and incorporates enhanced conditions recommended by regulatory authorities for nitrosamine testing.^{[14][21]}

Principle: The Ames test evaluates the ability of a test article to induce reverse mutations at the histidine (his) locus in various strains of *Salmonella typhimurium* and at the tryptophan (trp) locus in *Escherichia coli*. A positive result, indicated by a significant increase in revertant colonies, suggests the test article can cause point mutations (base-pair substitutions or frameshifts).

The "Enhanced" Advantage: Standard Ames conditions have shown inconsistent results for some nitrosamines.^{[1][22]} The enhanced protocol increases sensitivity by mandating the pre-incubation method and the use of higher concentrations of both rat and hamster liver S9.^{[21][23]}



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Figure 2: Workflow for the Enhanced Ames Test using the pre-incubation method.

Detailed Step-by-Step Protocol

- Preparation of Materials:
 - Test Article: Prepare a stock solution of **2-[methyl(nitroso)amino]propan-1-ol** in a suitable solvent (e.g., DMSO or water). Perform a serial dilution to achieve the desired test concentrations.

- Bacterial Strains: Use *S. typhimurium* strains TA98, TA100, TA1535, TA1537, and *E. coli* strain WP2 uvrA (pKM101).[\[21\]](#) Prepare fresh overnight cultures for each strain in nutrient broth.
- S9 Mix: Prepare three separate S9 mixes:
 - No S9 (using buffer instead of S9).
 - 30% (v/v) Aroclor 1254 or Phenobarbital/ β -naphthoflavone-induced rat liver S9 mix containing required cofactors (e.g., NADP, G6P).[\[21\]](#)
 - 30% (v/v) Aroclor 1254 or Phenobarbital/ β -naphthoflavone-induced hamster liver S9 mix with cofactors.[\[21\]](#)
- Controls:
 - Negative (Vehicle) Control: The solvent used to dissolve the test article.
 - Positive Controls: Strain-specific mutagens are required for each condition (with and without S9). For S9-activated conditions with strains TA100 and TA1535, N-Nitrosodimethylamine (NDMA) is an appropriate positive control.[\[23\]](#)
- Main Experiment (Pre-incubation Method):
 - For each concentration, control, and S9 condition, label triplicate sterile test tubes.
 - To each tube, add in order:
 - 0.5 mL of the appropriate S9 mix or buffer.
 - 0.1 mL of the overnight bacterial culture.
 - 0.1 mL of the test article solution, positive control, or vehicle control.
 - Gently vortex the tubes and incubate them in a shaking water bath at 37°C for 30 minutes.[\[21\]](#) This step is critical as it allows for metabolic activation and interaction with bacterial DNA before cell division begins on the plate.[\[1\]](#)

- Plating and Incubation:
 - Following incubation, add 2.0 mL of molten top agar (containing a trace amount of histidine and biotin) to each tube.
 - Vortex briefly and immediately pour the contents onto the surface of a minimal glucose agar plate.
 - Allow the top agar to solidify, then invert the plates and incubate at 37°C for 48-72 hours.
- Data Analysis and Interpretation:
 - Count the number of revertant colonies on each plate.
 - Examine the background bacterial lawn for signs of cytotoxicity, which can suppress the revertant count.
 - Acceptance Criteria: The assay is valid if the vehicle controls are within historical limits and the positive controls show a significant increase in revertants.
 - Positive Result: A result is considered positive if there is a concentration-dependent increase in revertants and a reproducible increase of at least 2-fold (for TA100 and WP2 uvrA) or 3-fold (for TA98, TA1535, TA1537) over the vehicle control at one or more concentrations.

Hypothetical Data Summary: Enhanced Ames Test

Concentration (μ g/plate)	Mean Revertants $\pm$ SD (TA100, - S9)	Mean Revertants $\pm$ SD (TA100, +30% Rat S9)	Mean Revertants $\pm$ SD (TA100, +30% Hamster S9)	Mean Revertants $\pm$ SD (TA1535, +30% Hamster S9)
0 (Vehicle)	125 $\pm$ 10	130 $\pm$ 12	135 $\pm$ 11	22 $\pm$ 4
10	128 $\pm$ 9	145 $\pm$ 15	250 $\pm$ 21	48 $\pm$ 6
50	133 $\pm$ 11	210 $\pm$ 18	488 $\pm$ 35	115 $\pm$ 13
100	130 $\pm$ 14	285 $\pm$ 25	750 $\pm$ 51	245 $\pm$ 22
250	124 $\pm$ 12	350 $\pm$ 30	980 $\pm$ 68	410 $\pm$ 31
500	115 $\pm$ 15 (Toxic)	290 $\pm$ 45 (Toxic)	710 $\pm$ 85 (Toxic)	305 $\pm$ 40 (Toxic)
Positive Control	> 500	> 600	> 800	> 250

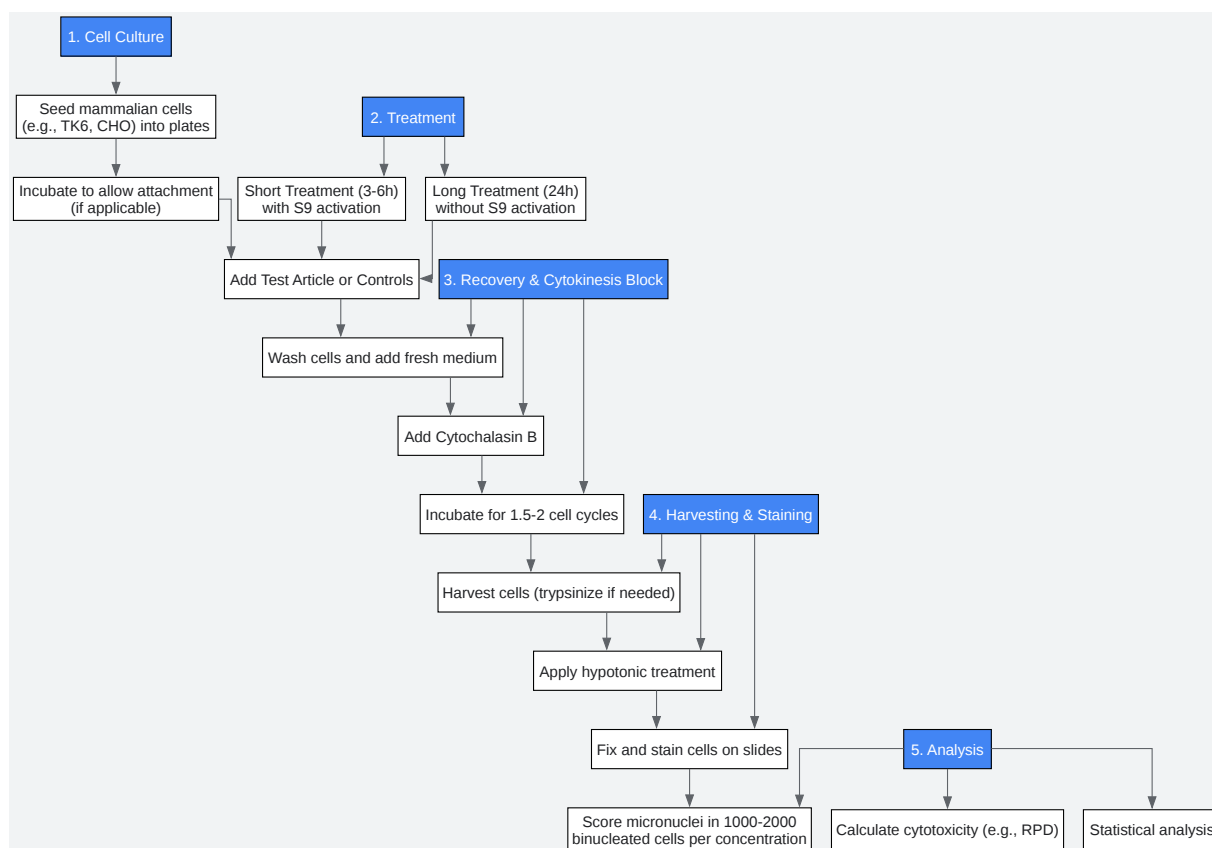
Protocol 2: In Vitro Mammalian Cell Micronucleus Test

This protocol is designed in accordance with OECD Test Guideline 487 and provides a method to assess chromosomal damage in mammalian cells.[\[24\]](#)

Principle: This assay detects chromosomal damage by identifying micronuclei (MN).

Micronuclei are small, extranuclear bodies that form during cell division (mitosis) from whole chromosomes or chromosome fragments that fail to incorporate into the daughter nuclei.[\[24\]](#)
[\[25\]](#) Their presence indicates exposure to a clastogenic (chromosome-breaking) or aneugenic (chromosome-losing) agent. To ensure only cells that have divided are scored, a cytokinesis inhibitor like Cytochalasin B is often used, which results in easily identifiable binucleated cells.
[\[25\]](#)

Rationale: This assay is a critical complement to the Ames test. While the Ames test detects gene-level mutations in prokaryotes, the micronucleus test detects larger-scale chromosomal damage in eukaryotic cells, providing a more comprehensive profile of genotoxic potential.[\[26\]](#)
[\[27\]](#)



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Figure 3: General workflow for the *in vitro* Micronucleus Assay.

Detailed Step-by-Step Protocol

- Cell Culture and Seeding:
 - Cell Line: Human lymphoblastoid TK6 cells are a recommended suspension cell line.[\[19\]](#) Alternatively, adherent cells like Chinese Hamster Ovary (CHO-K1) cells can be used.[\[28\]](#)
 - Culture cells in appropriate media under standard conditions (37°C, 5% CO₂).
 - Seed cells into culture plates at a density that will allow for approximately 1.5-2 population doublings during the experiment.
- Treatment:
 - Two treatment regimens are performed in parallel:
 - Short Treatment with S9: Treat cells for 3-6 hours with the test article in the presence of 2% hamster liver S9 mix.[\[19\]](#) After treatment, wash the cells and replace with fresh medium.
 - Long Treatment without S9: Treat cells for 24 hours with the test article in the absence of S9.[\[19\]](#)
 - Dose Selection: A preliminary cytotoxicity assay should be performed to determine the appropriate dose range. The highest concentration should induce significant cytotoxicity (e.g., ~55±5% reduction in cell proliferation) or be 1000 µM or 500 µg/mL, whichever is lower.[\[19\]](#)
 - Controls: Include vehicle and appropriate positive controls (e.g., Mitomycin C for non-S9 conditions, Cyclophosphamide for S9-activated conditions).
- Recovery and Cytokinesis Block:
 - After the treatment period (for the short-treatment arm) or concurrently with treatment (for the long-treatment arm, if appropriate), add Cytochalasin B at a pre-determined optimal concentration.

- Incubate the cells for a period equivalent to 1.5-2 normal cell cycles to allow for cell division and micronuclei formation.
- Harvesting and Slide Preparation:
 - Harvest the cells. For suspension cells, use centrifugation. For adherent cells, use trypsinization.
 - Treat cells with a mild hypotonic solution (e.g., KCl) to swell the cytoplasm.
 - Fix the cells using a methanol/acetic acid fixative.
 - Drop the cell suspension onto clean microscope slides and allow to air dry.
 - Stain slides with a DNA-specific stain such as Giemsa or a fluorescent dye like DAPI.
- Scoring and Data Analysis:
 - Using a microscope, score the number of micronuclei in at least 2000 binucleated cells per concentration.
 - Calculate cytotoxicity by determining the Relative Population Doubling (RPD) or Relative Increase in Cell Count (RICC) compared to the vehicle control.
 - Acceptance Criteria: The assay is valid if the vehicle control values are within historical limits, positive controls induce a significant response, and a sufficient number of binucleated cells are available for scoring.
 - Positive Result: A result is considered positive if there is a statistically significant, dose-dependent increase in micronucleus frequency that exceeds the laboratory's historical negative control range.

Hypothetical Data Summary: In Vitro Micronucleus Assay (TK6 Cells)

Concentration (μM)	Treatment	% Micronucleated Binucleated Cells (Mean ± SD)	Relative Population Doubling (%)
0 (Vehicle)	4h + S9	1.2 ± 0.3	100
50	4h + S9	1.4 ± 0.4	95
150	4h + S9	2.8 ± 0.6	82
300	4h + S9	4.5 ± 0.9	65
500	4h + S9	6.8 ± 1.1	48
Positive Control	4h + S9	15.5 ± 2.1	55
0 (Vehicle)	24h - S9	1.1 ± 0.2	100
250	24h - S9	1.3 ± 0.3	98
500	24h - S9	1.2 ± 0.4	91
1000	24h - S9	1.4 ± 0.5	85
Positive Control	24h - S9	12.1 ± 1.8	60
Statistically significant increase (p < 0.05)			

Conclusion

The in vitro assessment of **2-[methyl(nitroso)amino]propan-1-ol** requires a scientifically rigorous, multi-faceted approach. The Enhanced Ames Test serves as a highly sensitive screen for bacterial gene mutations, while the in vitro Micronucleus Assay provides crucial information on the potential to induce chromosomal damage in mammalian cells. The key to successfully evaluating nitrosamines lies in utilizing optimized protocols, particularly the inclusion of metabolically competent systems with both rat and hamster liver S9 at elevated concentrations. The data generated from these assays form the bedrock of a sound safety assessment, enabling researchers and drug development professionals to make informed decisions regarding the control and risk management of this and other nitrosamine impurities.

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